

An In-depth Technical Guide to Diphenylphosphinic Acid

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Compound of Interest

Compound Name: *Diphenylphosphinic acid*

Cat. No.: *B159298*

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CAS Number: 1707-03-5

This technical guide provides a comprehensive overview of **diphenylphosphinic acid**, a versatile organophosphorus compound. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, synthesis, and key applications, supported by experimental protocols and graphical representations of important processes.

Core Properties and Data

Diphenylphosphinic acid is a white, crystalline solid at room temperature.^{[1][2]} It is an important intermediate in the synthesis of various organic compounds, including pharmaceuticals and pesticides.^[2] It also finds applications as a flame retardant, a ligand in coordination chemistry, and a promoter for palladium catalytic systems.^{[1][3]}

Physicochemical Properties

The fundamental physical and chemical properties of **diphenylphosphinic acid** are summarized in the table below for easy reference.

Property	Value	Source(s)
CAS Number	1707-03-5	[1][3][4][5][6]
Molecular Formula	C ₁₂ H ₁₁ O ₂ P	[1][3][4][5]
Molecular Weight	218.19 g/mol	[3][4][7]
Appearance	White crystalline solid/powder	[1][2][7]
Melting Point	193-195 °C	[4][7][8]
Boiling Point	334 °C (decomposes)	[7]
Density	1.331 g/cm ³	[7]
Solubility	Soluble in water and 0.1 M NaOH.	[1][2][4][6][7][8]
pKa	2.30	[4][7]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **diphenylphosphinic acid**.

Spectrum Type	Key Features/Notes	Source(s)
¹ H NMR	Spectra available in DMSO-d ₆ .	[7]
³¹ P NMR	Chemical shift data is available.	[9]
IR	Spectra available, showing characteristic P=O and O-H stretches.	[4][10]
Mass Spectrometry	GC-MS and LC-MS data available.	[3]

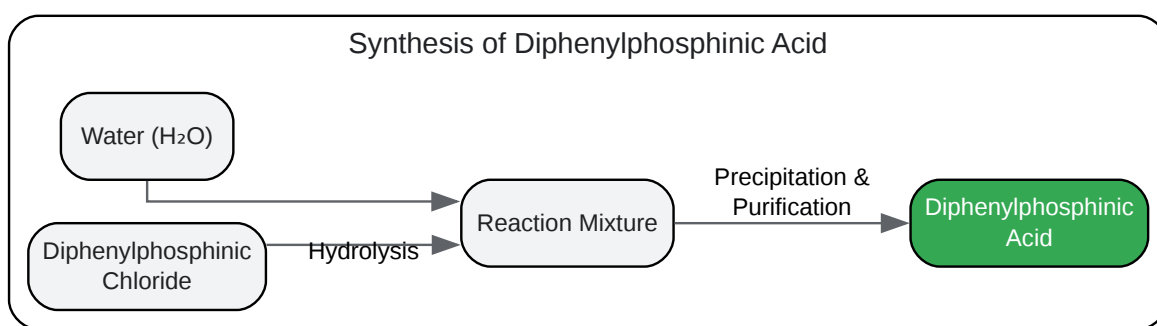
Synthesis and Reactions

Diphenylphosphinic acid can be synthesized through various methods, and it participates in a range of chemical reactions, making it a valuable building block in organic synthesis.

Synthesis of Diphenylphosphinic Acid

A common laboratory-scale synthesis involves the hydrolysis of diphenylphosphinic chloride.

- **Reaction Setup:** In a fume hood, equip a round-bottom flask with a magnetic stirrer and a reflux condenser.
- **Reagents:** Add diphenylphosphinic chloride to the flask. Slowly add an excess of water while stirring.
- **Reaction:** The reaction is typically exothermic. Once the initial reaction subsides, gently heat the mixture to reflux for 1-2 hours to ensure complete hydrolysis.
- **Work-up:** Cool the reaction mixture to room temperature. The **diphenylphosphinic acid** will precipitate as a white solid.
- **Purification:** Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum. Recrystallization from a suitable solvent, such as ethanol or water, can be performed for higher purity.



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Synthesis of **Diphenylphosphinic Acid** Workflow

Applications in Research and Development

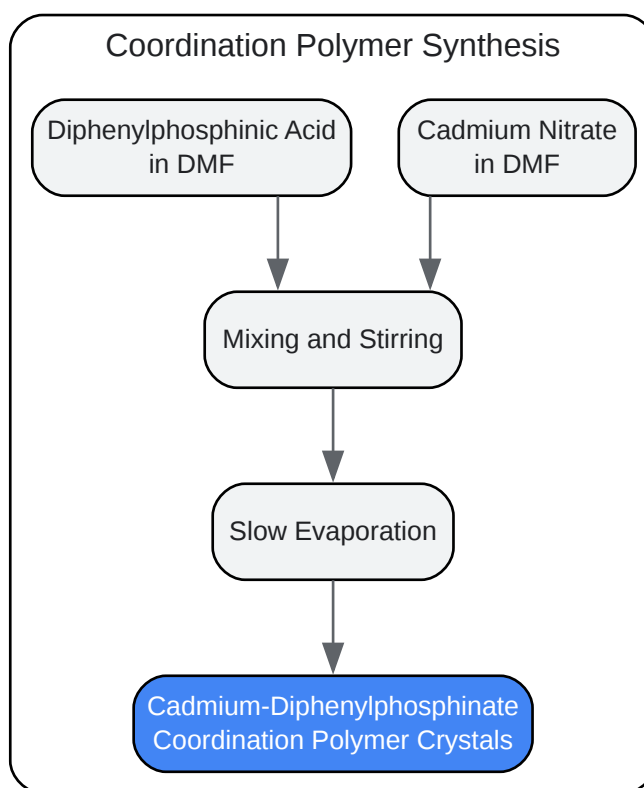
Diphenylphosphinic acid's unique chemical properties lend it to a variety of applications in scientific research and industrial processes.

Ligand in Coordination Chemistry

Diphenylphosphinic acid acts as a versatile ligand, forming coordination polymers with various metal ions. These materials have potential applications in catalysis and materials science.

This protocol is based on the reported synthesis of a one-dimensional coordination polymer.

- **Reactants:** Dissolve **diphenylphosphinic acid** and cadmium nitrate in a minimal amount of dimethylformamide (DMF) in separate vials.
- **Reaction:** Slowly add the cadmium nitrate solution to the **diphenylphosphinic acid** solution with stirring.
- **Crystallization:** Allow the resulting solution to stand undisturbed at room temperature. Slow evaporation of the solvent will yield crystalline product over several days.
- **Isolation:** Collect the crystals by filtration, wash with a small amount of fresh DMF, and air dry.



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Coordination Polymer Synthesis Workflow

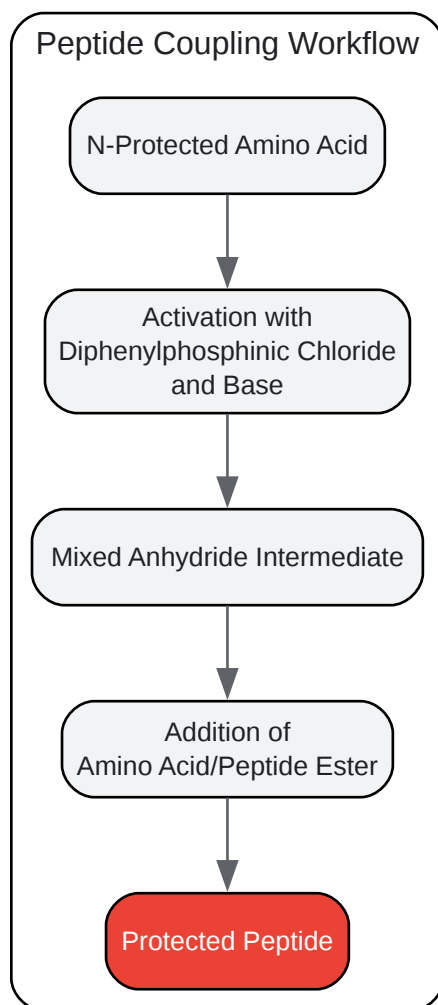
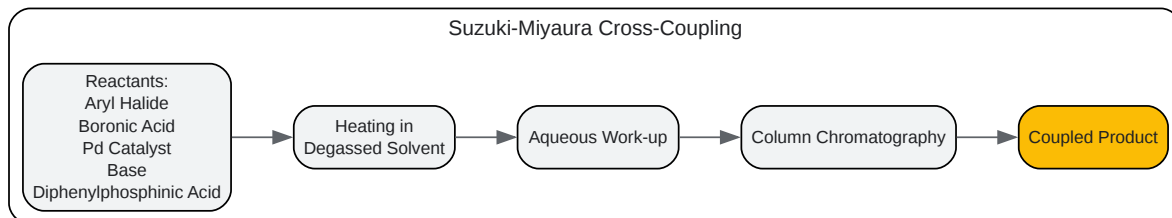
Promoter in Palladium-Catalyzed Cross-Coupling Reactions

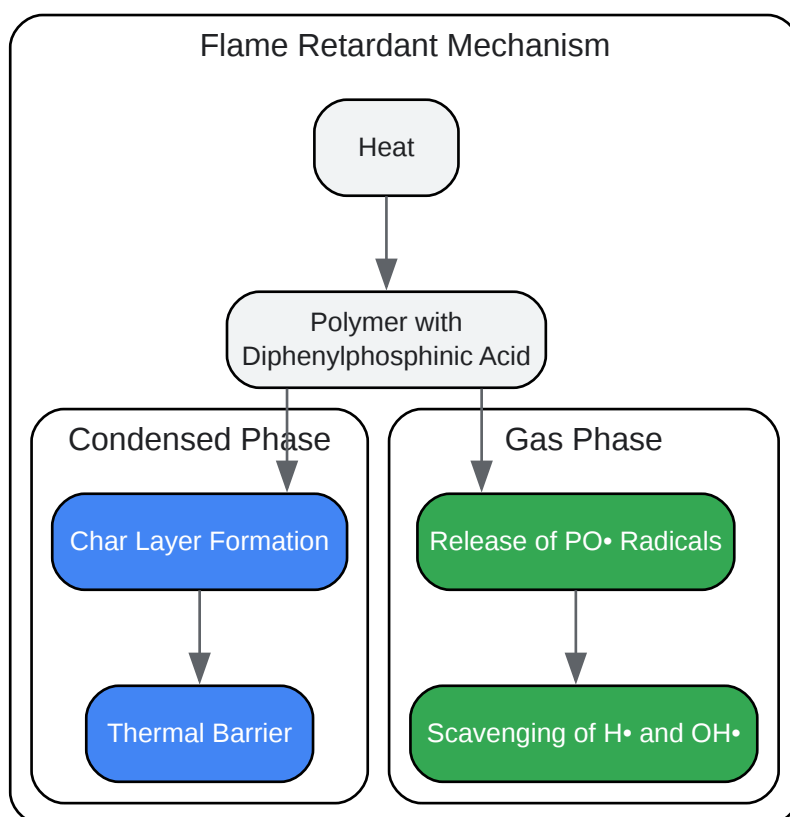
In synthetic organic chemistry, **diphenylphosphinic acid** can act as a promoter in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura coupling.

This is a general protocol and may require optimization for specific substrates.

- **Reaction Setup:** To a flame-dried Schlenk flask under an inert atmosphere (e.g., argon), add the aryl halide (1.0 equiv), the boronic acid (1.5 equiv), a palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, 2-5 mol%), and a base (e.g., K_2CO_3 , 2.0 equiv).
- **Addition of Promoter:** Add **diphenylphosphinic acid** (5-10 mol%) to the flask.
- **Solvent:** Add a degassed solvent system (e.g., toluene/water or dioxane/water).

- Reaction: Heat the mixture to the desired temperature (typically 80-100 °C) and stir until the reaction is complete (monitored by TLC or GC-MS).
- Work-up: Cool the reaction to room temperature, dilute with an organic solvent (e.g., ethyl acetate), and wash with water and brine.
- Purification: Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography.





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